

physicochemical properties of 2-Amino-6-iodopurine

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Compound of Interest

Compound Name: **2-Amino-6-iodopurine**

Cat. No.: **B107381**

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An In-Depth Technical Guide to **2-Amino-6-iodopurine**: Physicochemical Properties and Experimental Applications

Introduction

2-Amino-6-iodopurine is a modified purine base of significant interest to researchers in medicinal chemistry, molecular biology, and drug development. Its unique structure, featuring an iodine atom at the 6-position and an amino group at the 2-position, makes it a versatile intermediate for synthesizing a wide array of nucleoside analogs and a valuable tool for biochemical and genetic research.^{[1][2]} The presence of the iodine atom enhances its reactivity, providing a strategic site for chemical modifications to develop novel therapeutic agents, particularly in the antiviral and anticancer fields.^{[1][2]} This guide provides a comprehensive overview of the core physicochemical properties of **2-Amino-6-iodopurine**, details on experimental protocols for its synthesis, and its applications in various research workflows.

Physicochemical Properties

The fundamental characteristics of **2-Amino-6-iodopurine** are summarized below. These properties are critical for its handling, storage, and application in experimental settings.

General and Physical Properties

Property	Value	Source
Appearance	White to light yellow or beige crystalline powder.	[1] [3] [4]
Melting Point	240 °C (with decomposition)	[1] [5] [6]
Boiling Point	651.1 °C (Predicted)	[3] [4]
Density	2.464 g/cm³ (Predicted)	[3] [4]
Solubility	Sparingly soluble in aqueous base; Slightly soluble in DMSO (with heating). [5] Insoluble in water (N/A).	[3] [4]
Storage Conditions	Store at 2 - 8 °C. [1] [2] Light sensitive.	[5]

Chemical and Molecular Identifiers

Property	Value	Source
Molecular Formula	C ₅ H ₄ IN ₅	[1] [7]
Molecular Weight	261.02 g/mol	[3] [5] [7]
Exact Mass	260.95114 Da	[3] [7]
Monoisotopic Mass	260.951143 Da	[3] [4]
CAS Number	19690-23-4	[1] [5]
PubChem CID	6101575	[1] [7]
IUPAC Name	6-iodo-7H-purin-2-amine	[6] [7]
SMILES	C1=NC2=C(N1)C(=NC(=N2)N) I	[6] [7]
InChI Key	CQYPNVKLVHHOSJ- UHFFFAOYSA-N	[6] [7]

Computed and Predicted Properties

Property	Value	Source
pKa	6.73 ± 0.20	[5]
XLogP3-AA	0.4	[7]
Hydrogen Bond Donor Count	2	[7]
Hydrogen Bond Acceptor Count	5	[7]
Rotatable Bond Count	0	[7]
Topological Polar Surface Area	80.5 Å ²	[7]

Experimental Protocols and Synthesis

2-Amino-6-iodopurine is typically synthesized from more common purine derivatives. A prevalent method involves the nucleophilic substitution of a halogen atom in a precursor compound.

General Synthesis from 2-Amino-6-chloropurine

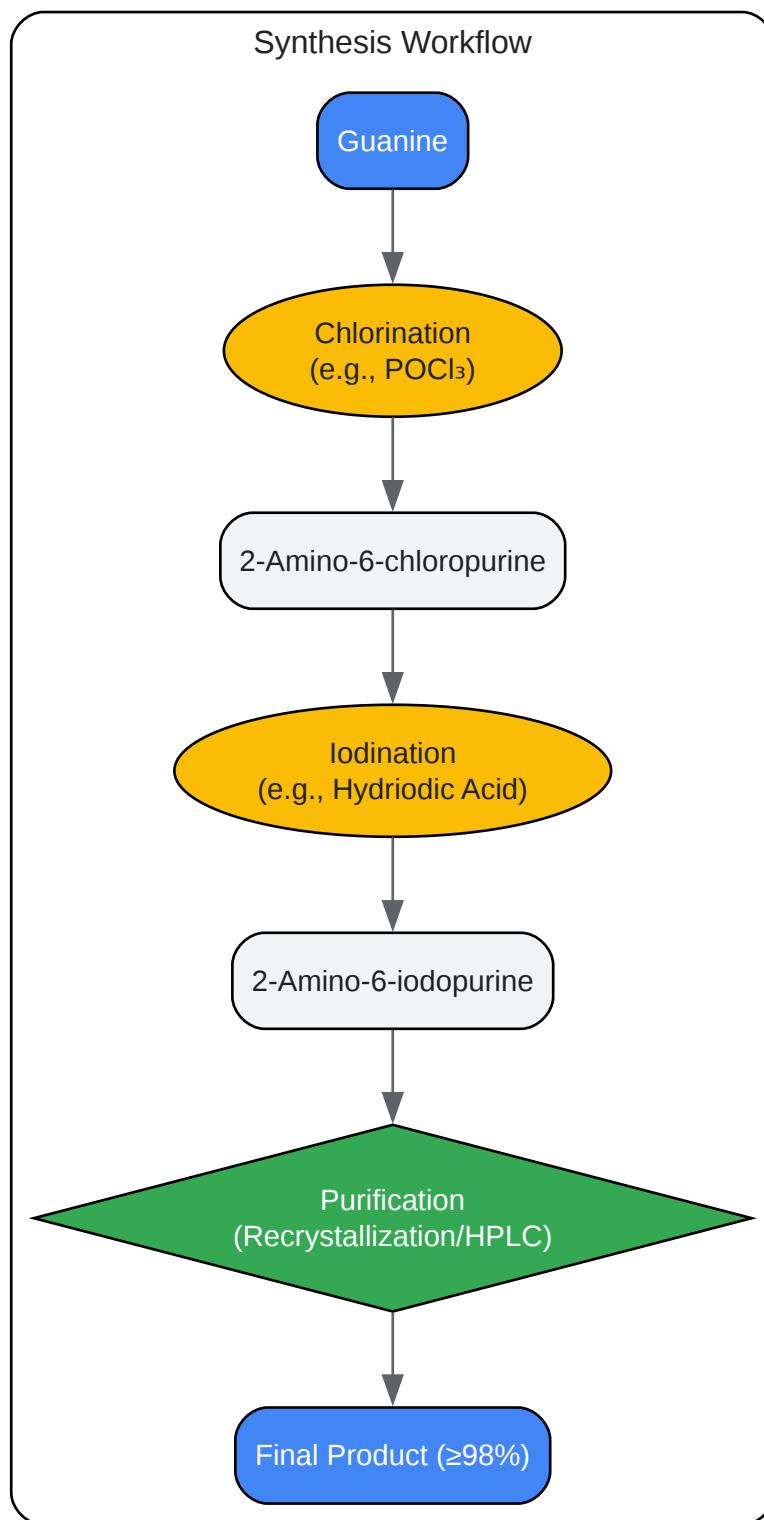
A common synthetic route to **2-Amino-6-iodopurine** involves the conversion of 2-amino-6-chloropurine. This precursor is more readily available and serves as a key starting material. The protocol generally involves a nucleophilic substitution reaction where the chloro group at the 6-position is replaced by an iodo group.

Methodology:

- Starting Material: Begin with 2-amino-6-chloropurine.[\[8\]](#) This compound can be synthesized from guanine by reacting it with a chlorinating agent like phosphorus oxychloride.[\[9\]](#)[\[10\]](#)
- Reagents: A source of iodide, such as hydriodic acid or an iodide salt, is used.[\[5\]](#) The reaction is often carried out in a suitable solvent.
- Reaction Conditions: The reaction mixture is typically heated to facilitate the substitution. The specific temperature and reaction time depend on the chosen reagents and solvent system.

For instance, refluxing the precursor with hydriodic acid in a solvent like acetic acid is a viable method.[5][8]

- **Work-up and Purification:** After the reaction is complete, the mixture is cooled, and the product is isolated. This may involve neutralization, precipitation, and filtration. The crude product is then purified, commonly through recrystallization or column chromatography, to achieve the desired purity (e.g., $\geq 98\%$ by HPLC).[1]



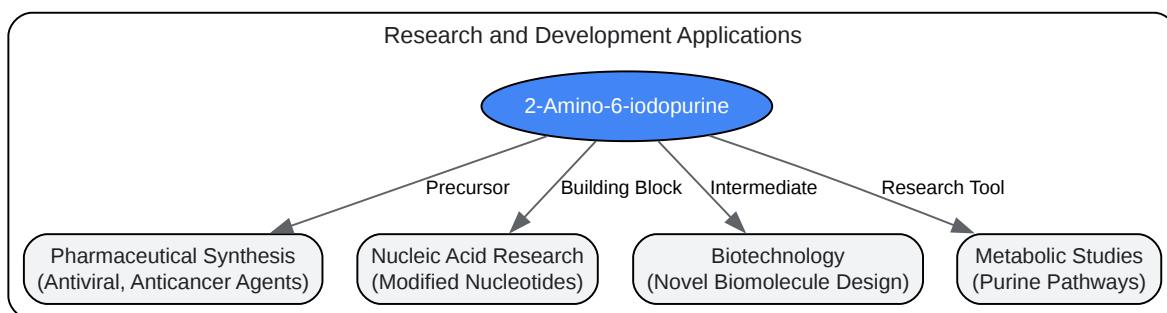
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A generalized workflow for the synthesis of **2-Amino-6-iodopurine**.

Applications in Research and Development

2-Amino-6-iodopurine serves as a critical building block and research tool in several scientific domains. Its ability to be incorporated into nucleic acids or serve as a precursor for more complex molecules underpins its utility.

- **Pharmaceutical Development:** The compound is a key intermediate in the synthesis of antiviral and anticancer drugs.[1][2] Its structure allows it to interfere with nucleic acid metabolism, a common target for such therapies.[1][2]
- **Nucleic Acid Research:** It is used to create modified nucleotides.[1] Incorporating these into DNA or RNA provides insights into genetic mechanisms, gene expression, and cellular processes.[1][2]
- **Biotechnology and Synthetic Biology:** This purine derivative aids in the design of novel biomolecules, contributing to advancements in genetic engineering.[1]
- **Study of Purine Metabolism:** It is an instrumental compound for investigating purine metabolic pathways, which helps in understanding metabolic disorders.[1]

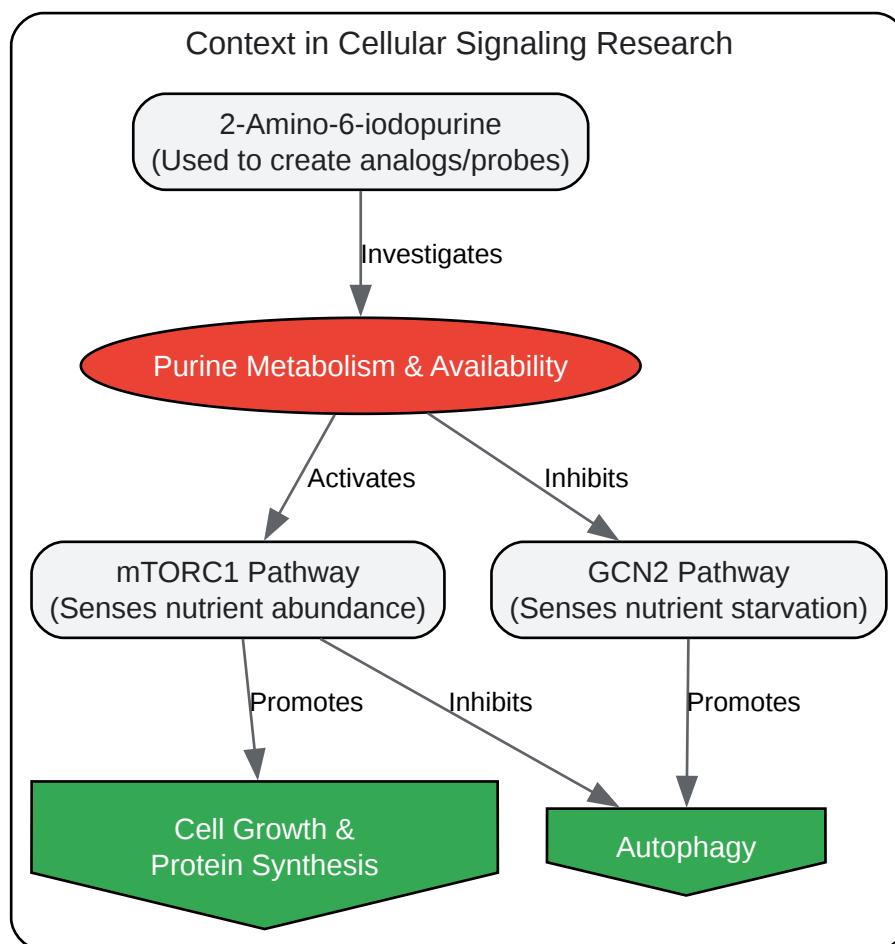


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Key application areas for **2-Amino-6-iodopurine** in scientific research.

Role in Signaling Pathway Research

Purines are fundamental molecules not only for building nucleic acids but also as signaling molecules that regulate a vast number of cellular processes.[11] The study of purine derivatives like **2-Amino-6-iodopurine** contributes to our understanding of these pathways. Key signaling pathways influenced by amino acid and purine availability include the mTORC1 and GCN2 pathways, which are central regulators of cell growth, metabolism, and autophagy.[12][13][14] While **2-Amino-6-iodopurine** is not a direct modulator, its use in creating analogs helps in developing probes and inhibitors to dissect these complex networks.



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Conceptual role of purine analogs in studying major signaling pathways.

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